

# Determining the Oxidation State of Chromium in Cesium Chromate ( $\text{Cs}_2\text{CrO}_4$ )

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cesium chromate

Cat. No.: B076401

[Get Quote](#)

Published: December 20, 2025

**Abstract:** This technical guide outlines the theoretical and experimental determination of the oxidation state of chromium in **cesium chromate** ( $\text{Cs}_2\text{CrO}_4$ ). The oxidation state, a fundamental concept in chemistry, describes the degree of oxidation of an atom in a chemical compound. For transition metals like chromium, which can exhibit multiple oxidation states, its determination is crucial for understanding the compound's chemical properties, reactivity, and potential applications.<sup>[1]</sup> This document provides a step-by-step calculation based on established chemical principles and discusses experimental verification using X-ray Photoelectron Spectroscopy (XPS).

## Introduction to Oxidation States

The oxidation state or oxidation number is a hypothetical charge that an atom would have if all bonds to atoms of different elements were 100% ionic.<sup>[2]</sup> It serves as a critical tool for tracking electron transfer in redox reactions, predicting compound properties, and classifying materials.<sup>[3]</sup> Transition metals, such as chromium, are known for their ability to exist in various oxidation states, leading to a rich and diverse chemistry.<sup>[1]</sup> **Cesium chromate** ( $\text{Cs}_2\text{CrO}_4$ ) is an inorganic compound, a yellow crystalline solid, that serves as the cesium salt of chromic acid.<sup>[4]</sup> Accurately identifying the oxidation state of chromium within this compound is a prerequisite for its study in various scientific and industrial contexts, including its historical use in the manufacturing of vacuum tubes.<sup>[4][5][6]</sup>

# Theoretical Determination Protocol

The oxidation state of chromium in **cesium chromate** can be determined theoretically by applying a set of established rules based on the principle of charge neutrality.<sup>[7][8]</sup>

## Core Principles

The calculation relies on the following widely accepted rules for assigning oxidation numbers:

- The sum of the oxidation states of all atoms in a neutral compound is zero.<sup>[7][8]</sup>
- For a monatomic ion, the oxidation state is equal to the charge of the ion.<sup>[7][9]</sup>
- In compounds, alkali metals (Group 1A), such as cesium (Cs), consistently exhibit an oxidation state of +1.<sup>[3][7][8]</sup>
- The oxidation state of oxygen in most compounds is -2.<sup>[7][8]</sup> Exceptions like peroxides or compounds with fluorine are not applicable here.

## Step-by-Step Calculation

**Step 1: Identify the Chemical Formula** The compound is **cesium chromate**, which consists of cesium cations ( $\text{Cs}^+$ ) and chromate anions ( $\text{CrO}_4^{2-}$ ). To maintain charge neutrality, two  $\text{Cs}^+$  ions are required to balance the 2- charge of one  $\text{CrO}_4^{2-}$  ion. This results in the chemical formula  $\text{Cs}_2\text{CrO}_4$ .<sup>[4][5]</sup>

**Step 2: Assign Known Oxidation States** Based on the rules outlined in section 2.1:

- The oxidation state of each Cesium (Cs) atom is +1.
- The oxidation state of each Oxygen (O) atom is -2.

**Step 3: Formulate the Charge Neutrality Equation** Let the unknown oxidation state of chromium (Cr) be represented by x. For the neutral compound  $\text{Cs}_2\text{CrO}_4$ , the sum of the oxidation states must equal zero: (Number of Cs atoms  $\times$  Oxidation state of Cs) + (Number of Cr atoms  $\times$  Oxidation state of Cr) + (Number of O atoms  $\times$  Oxidation state of O) = 0  $(2 \times (+1)) + (1 \times x) + (4 \times (-2)) = 0$

Step 4: Solve for the Oxidation State of Chromium  $2 + x - 8 = 0$   $x - 6 = 0$   $x = +6$

The calculation demonstrates that the oxidation state of chromium in **cesium chromate** is +6. This hexavalent state is a common and important oxidation state for chromium, often found in strong oxidizing agents like chromates and dichromates.<sup>[1]</sup><sup>[10]</sup>

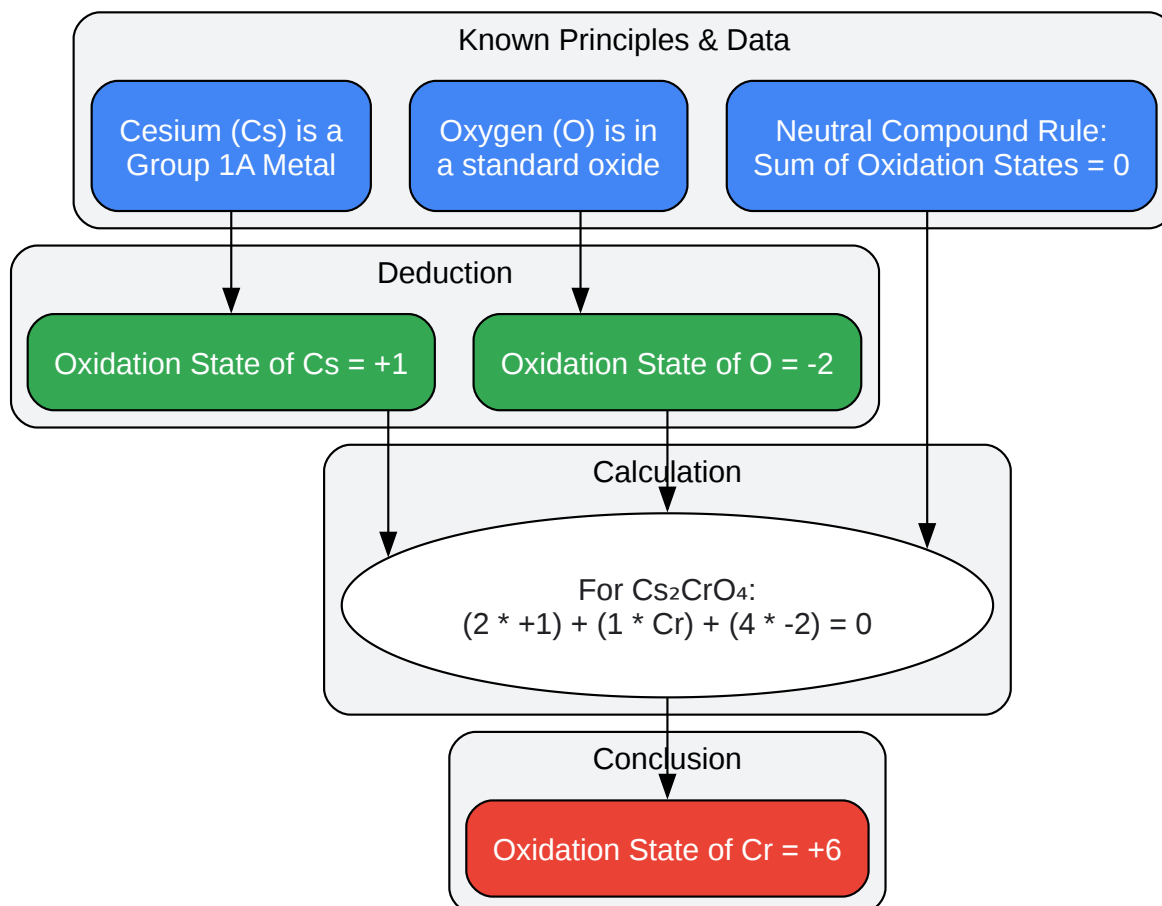
## Data Presentation

The contribution of each element to the overall charge of the neutral compound is summarized below.

Element	Symbol	Quantity in $\text{Cs}_2\text{CrO}_4$	Individual Oxidation State	Total Charge Contribution
Cesium	Cs	2	+1	+2
Chromium	Cr	1	+6	+6
Oxygen	O	4	-2	-8
Total	0			

## Visualization of Logical Workflow

The logical process for determining the oxidation state of chromium is illustrated in the following diagram.



[Click to download full resolution via product page](#)

Caption: Logical workflow for determining chromium's oxidation state.

## Experimental Verification Protocol: X-ray Photoelectron Spectroscopy (XPS)

While the theoretical calculation is straightforward, experimental verification is essential in research settings. X-ray Photoelectron Spectroscopy (XPS), also known as Electron Spectroscopy for Chemical Analysis (ESCA), is a powerful surface-sensitive technique used to

determine the elemental composition and chemical (oxidation) states of the elements within a material.[11][12]

## Methodology

- **Sample Preparation:** A high-purity powder sample of **Cesium Chromate** ( $\text{Cs}_2\text{CrO}_4$ ) is mounted onto a sample holder using conductive, ultra-high vacuum (UHV) compatible tape. The sample is then introduced into the UHV analysis chamber of the XPS instrument.
- **X-ray Irradiation:** The sample surface is irradiated with a monochromatic X-ray beam (e.g.,  $\text{Al K}\alpha$ , 1486.6 eV). The X-ray photons cause the emission of core-level electrons (photoelectrons) from the atoms in the sample.[11]
- **Energy Analysis:** An electron energy analyzer measures the kinetic energy of the emitted photoelectrons. The binding energy of these electrons is then calculated using the equation:  $\text{BE} = h\nu - \text{KE} - \Phi$  where BE is the binding energy,  $h\nu$  is the energy of the X-ray photons, KE is the measured kinetic energy of the photoelectrons, and  $\Phi$  is the work function of the spectrometer.[13]
- **Spectral Analysis:** High-resolution spectra are acquired for the Cr 2p region. The precise binding energy of the Cr  $2p_{3/2}$  peak is indicative of its oxidation state. Chemical shifts (changes in binding energy) are caused by the local chemical environment.[11] For chromium, the binding energy for Cr(VI) is characteristically higher than that for lower oxidation states like Cr(III). The obtained binding energy is compared against a database of known chromium compounds to confirm the +6 oxidation state.

This experimental approach provides direct evidence of the electronic state of chromium, complementing the theoretical determination.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Oxidation states of chromium | MEL Chemistry [melscience.com]
- 2. Video: Oxidation Numbers [jove.com]
- 3. study.com [study.com]
- 4. Caesium chromate - Wikipedia [en.wikipedia.org]
- 5. Cesium chromate (Cs<sub>2</sub>CrO<sub>4</sub>) | CrCs<sub>2</sub>O<sub>4</sub> | CID 61613 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Buy Cesium chromate | 13454-78-9 [smolecule.com]
- 7. Rules for Assigning Oxidation Numbers [thoughtco.com]
- 8. Rules for Assigning Oxidation Numbers to Elements | dummies [dummies.com]
- 9. web.viu.ca [web.viu.ca]
- 10. Chromium Chemistry [wwwchem.uwimona.edu.jm]
- 11. Application Note: Analysis of Iron Oxidation States by XPS [mccrone.com]
- 12. Analysis of the oxidation state | tascon.eu - Tascon - Surface Analysis [tascon.eu]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Determining the Oxidation State of Chromium in Cesium Chromate (Cs<sub>2</sub>CrO<sub>4</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076401#what-is-the-oxidation-state-of-chromium-in-cesium-chromate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)